

Triphenylamine: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Triphenylamine

Cat. No.: B166846

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CAS Number: 603-34-9[1][2][3]

This technical guide provides an in-depth overview of **Triphenylamine**, a versatile organic compound with significant applications in materials science and organic electronics. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical and physical properties, safety data, and handling protocols.

Material Safety Data and Physicochemical Properties

Triphenylamine is a colorless crystalline solid at room temperature.[1] It is largely non-basic, a notable characteristic compared to other amines.[1] While it is readily soluble in diethyl ether and benzene, it has poor solubility in water and ethanol.[1]

Quantitative Physicochemical Data

Property	Value	Source
Molecular Formula	C18H15N	[2][4][5]
Molecular Weight	245.32 g/mol	[4][5]
Melting Point	124-128 °C	[3]
Boiling Point	347-348 °C	[3]
Appearance	Colorless crystalline solid	[1]
Solubility	Well miscible in diethyl ether and benzene; practically insoluble in water; partially soluble in ethanol	[1]

Toxicological Data

Test	Species	Route	Value	Source
LD50	Mouse	Oral	1600 mg/kg	[6]
LD50	Rat	Oral	3200 mg/kg	[6]

Safety and Handling

Triphenylamine is classified as a hazardous substance. It is known to cause skin and serious eye irritation.[5] In case of contact with eyes, it is crucial to rinse cautiously with water for several minutes.[5]

Hazard Identification and Precautionary Measures

Hazard Statement	Precautionary Statement	Source
H315: Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.	[4][5]
H319: Causes serious eye irritation	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[4][5]
May cause respiratory tract irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.	[4]

Experimental Protocols

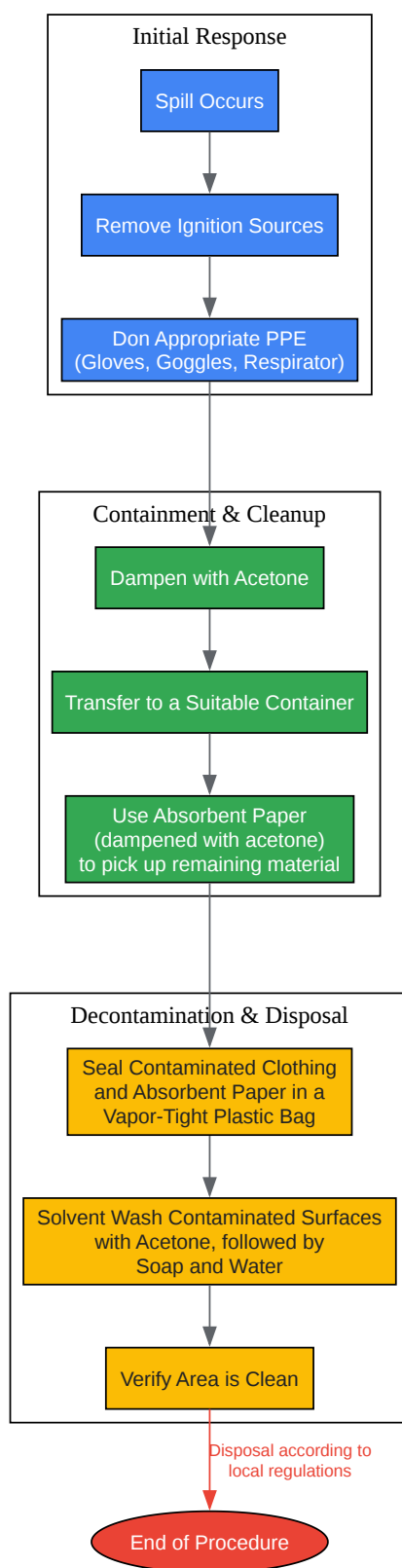
Oral LD50 Determination (Rodent Model):

The oral lethal dose 50 (LD50) values cited in the safety data sheet[6] are determined through standardized toxicological protocols. A typical procedure involves the following steps:

- **Animal Selection:** Healthy, adult mice or rats of a specific strain are chosen for the study.
- **Dosage Preparation:** **Triphenylamine** is dissolved or suspended in a suitable vehicle (e.g., corn oil). A range of graded doses is prepared.
- **Administration:** A single dose is administered to each group of animals via oral gavage.
- **Observation:** The animals are observed for a specified period (typically 14 days) for signs of toxicity and mortality.
- **Data Analysis:** The mortality data is statistically analyzed to determine the dose at which 50% of the animals are expected to die.

Logical Workflow for Handling a Triphenylamine Spill

In the event of a spill, a structured response is critical to ensure safety and minimize environmental contamination. The following diagram outlines the recommended workflow for handling a small-scale spill of **triphenylamine** powder.



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References

- 1. Triphenylamine - Wikipedia [en.wikipedia.org]
- 2. echemi.com [echemi.com]
- 3. Triphenylamine | 603-34-9 [chemicalbook.com]
- 4. fishersci.es [fishersci.es]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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